

# Application of MSK-195 in Electrophysiology

## Patch-Clamp Recordings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: MSK-195

Cat. No.: B1677548

[Get Quote](#)

Note: Publicly available scientific literature and databases do not contain information on a compound designated "**MSK-195**" in the context of electrophysiology or any other biological application. The following application notes and protocols are provided as a detailed, illustrative guide for the characterization of a novel, hypothetical compound, hereafter referred to as **MSK-195**, using patch-clamp electrophysiology. This document is intended for researchers, scientists, and drug development professionals.

## Introduction

**MSK-195** is a novel small molecule with potential therapeutic applications targeting ion channels. Understanding its mechanism of action at the cellular level is critical for its development as a drug candidate. Patch-clamp electrophysiology is the gold-standard technique for investigating the direct effects of a compound on ion channel function with high temporal and spatial resolution.<sup>[1][2][3][4][5]</sup> This application note provides a comprehensive overview and detailed protocols for characterizing the effects of **MSK-195** on a specific ion channel using both whole-cell and single-channel patch-clamp recordings.

## Hypothetical Data Summary

The following tables summarize hypothetical quantitative data obtained from patch-clamp experiments designed to characterize the modulatory effects of **MSK-195** on a voltage-gated sodium channel (NaV1.7) expressed in a heterologous system (e.g., HEK293 cells).

Table 1: Concentration-Dependent Block of NaV1.7 by **MSK-195**

Concentration of MSK-195	Peak Current (pA)	% Inhibition
Control (0 $\mu$ M)	-2500 $\pm$ 150	0%
0.1 $\mu$ M	-2000 $\pm$ 120	20%
1 $\mu$ M	-1250 $\pm$ 100	50%
10 $\mu$ M	-500 $\pm$ 50	80%
100 $\mu$ M	-100 $\pm$ 20	96%
IC50	1.0 $\mu$ M	

Table 2: Effect of **MSK-195** (1  $\mu$ M) on NaV1.7 Gating Properties

Parameter	Control	MSK-195 (1 $\mu$ M)
Half-activation voltage ( $V_{1/2}$ , act)	-20.5 $\pm$ 1.2 mV	-20.8 $\pm$ 1.5 mV
Half-inactivation voltage ( $V_{1/2}$ , inact)	-85.3 $\pm$ 2.1 mV	-95.7 $\pm$ 2.5 mV
Time to peak (ms)	1.5 $\pm$ 0.2	1.6 $\pm$ 0.3
Tau of inactivation ( $\tau$ )	2.8 $\pm$ 0.4 ms	2.9 $\pm$ 0.5 ms

## Experimental Protocols

The following are detailed protocols for whole-cell and single-channel patch-clamp recordings to assess the impact of a novel compound like **MSK-195** on ion channel function.

### Whole-Cell Patch-Clamp Recording Protocol

This protocol is designed to measure the macroscopic currents flowing through all the ion channels on the entire cell membrane.[\[6\]](#)[\[7\]](#)

Materials:

- Cells: HEK293 cells stably expressing the target ion channel (e.g., NaV1.7).

- External Solution (in mM): 140 NaCl, 5 KCl, 2 CaCl<sub>2</sub>, 1 MgCl<sub>2</sub>, 10 HEPES, 10 Glucose. pH adjusted to 7.4 with NaOH.
- Internal Solution (in mM): 140 CsF, 10 NaCl, 1 EGTA, 10 HEPES. pH adjusted to 7.2 with CsOH.
- **MSK-195** Stock Solution: 100 mM in DMSO.
- Patch Pipettes: Borosilicate glass, pulled to a resistance of 2-5 MΩ when filled with internal solution.
- Patch-Clamp Setup: Microscope, micromanipulator, amplifier, digitizer, and data acquisition software.[\[8\]](#)

#### Procedure:

- Cell Preparation: Plate cells on glass coverslips 24-48 hours before the experiment.
- Solution Preparation: Prepare fresh external and internal solutions. Prepare serial dilutions of **MSK-195** in the external solution.
- Pipette Preparation: Pull and fire-polish glass pipettes. Fill the pipette with the internal solution, ensuring no air bubbles are trapped at the tip.[\[1\]](#)
- Establish Gigaohm Seal: Mount the coverslip in the recording chamber and perfuse with the external solution. Under visual guidance, bring the pipette tip into contact with the cell membrane and apply gentle negative pressure to form a high-resistance seal (>1 GΩ).
- Achieve Whole-Cell Configuration: Apply a brief pulse of suction to rupture the cell membrane under the pipette tip, establishing electrical access to the cell's interior.[\[2\]](#)
- Voltage-Clamp Recordings:
  - Clamp the cell membrane at a holding potential of -100 mV.
  - Apply a series of depolarizing voltage steps (e.g., from -80 mV to +60 mV in 10 mV increments) to elicit ion channel currents.

- Record the resulting currents in the absence (control) and presence of various concentrations of **MSK-195**.
- Data Analysis: Measure the peak current amplitude at each voltage step. Plot the current-voltage (I-V) relationship. To determine the IC<sub>50</sub>, plot the percentage of current inhibition as a function of the **MSK-195** concentration and fit the data with a Hill equation.

## Single-Channel Patch-Clamp Recording Protocol

This protocol allows for the measurement of currents flowing through a single ion channel, providing insights into channel conductance and open probability.

Materials:

- Same as for whole-cell recording.

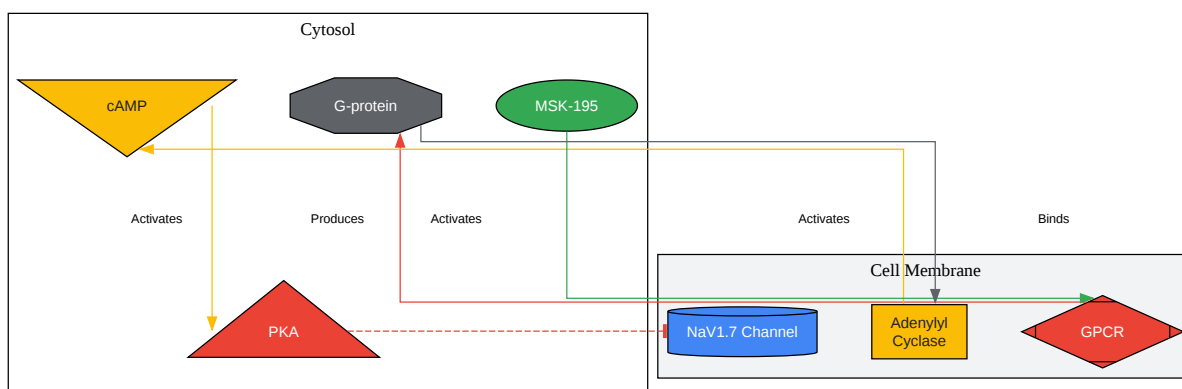
Procedure:

- Establish Cell-Attached Configuration: Follow steps 1-4 of the whole-cell protocol to form a gigaohm seal. Do not rupture the membrane.
- Recording:
  - Apply a constant voltage potential across the membrane patch to elicit single-channel openings.
  - Record single-channel currents in the absence (control) and presence of **MSK-195** applied to the bath (for extracellularly acting compounds) or included in the pipette solution (for intracellularly acting compounds).
- Data Analysis:
  - Generate an all-points histogram to determine the single-channel current amplitude.
  - Calculate the single-channel conductance from the slope of the single-channel I-V relationship.
  - Determine the channel open probability (Po) and mean open/closed times.

## Visualizations

### Hypothetical Signaling Pathway

The following diagram illustrates a hypothetical signaling pathway where **MSK-195** modulates a voltage-gated sodium channel (NaV1.7) through an intracellular signaling cascade.

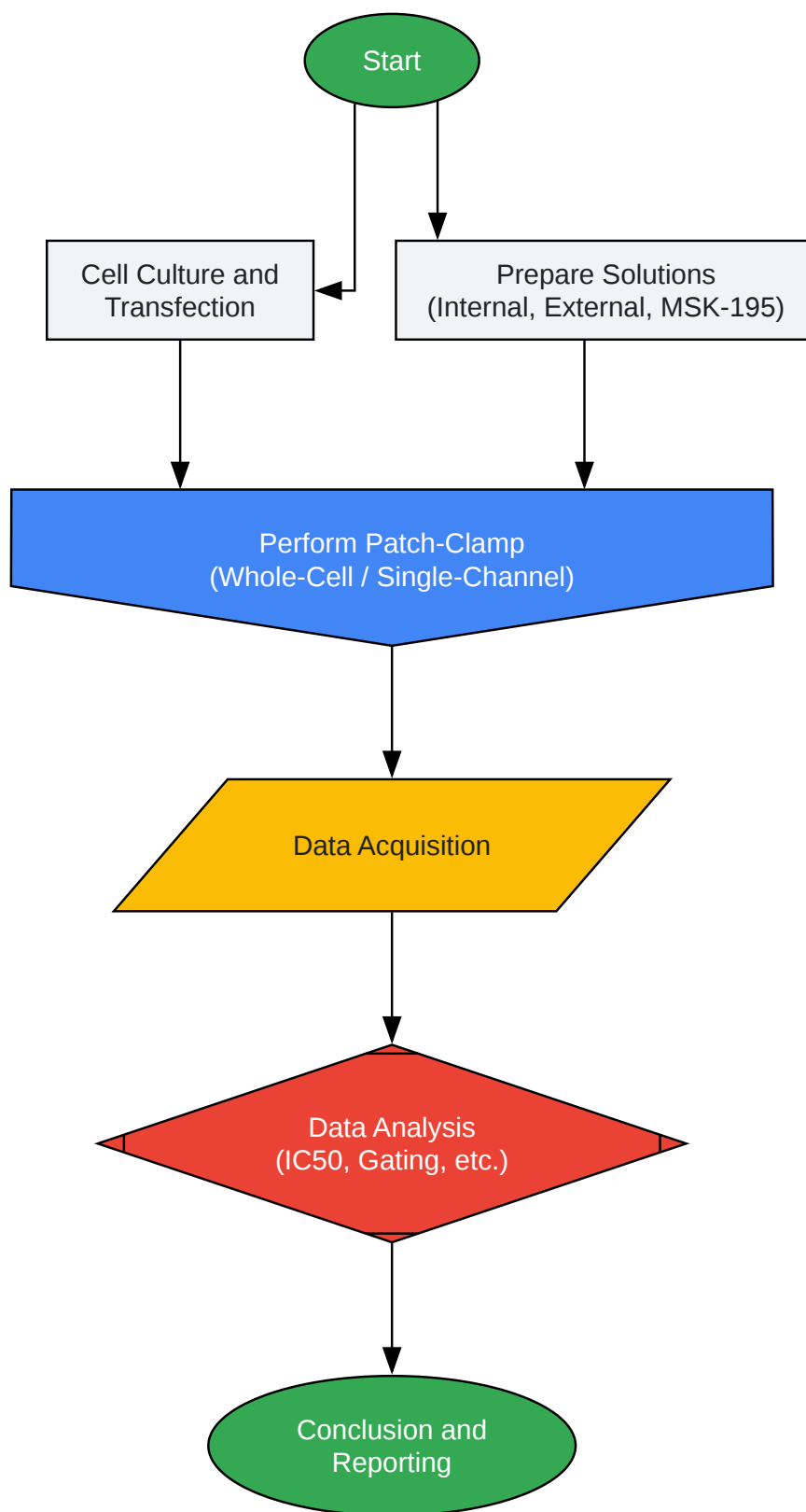


[Click to download full resolution via product page](#)

Caption: Hypothetical signaling pathway of **MSK-195**.

### Experimental Workflow

The following diagram outlines the experimental workflow for characterizing the effects of **MSK-195** using patch-clamp electrophysiology.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **MSK-195** characterization.

## Conclusion

The protocols and hypothetical data presented provide a robust framework for the electrophysiological characterization of a novel ion channel modulator, **MSK-195**. By employing both whole-cell and single-channel patch-clamp techniques, researchers can elucidate the compound's mechanism of action, potency, and effects on channel gating kinetics. This information is crucial for the preclinical development of **MSK-195** and for making informed decisions about its therapeutic potential.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. docs.axolbio.com [docs.axolbio.com]
- 2. Patch Clamp Electrophysiology, Action Potential, Voltage Clamp [moleculardevices.com]
- 3. Patch Clamp: Unlocking the Secrets of Ion Channels in Electrophysiology | The Scientist [the-scientist.com]
- 4. "Patch Clamp Electrophysiology Methods and Protocols," Editors Mark Dallas and Damian Bell - PMC [pmc.ncbi.nlm.nih.gov]
- 5. An Introduction to Patch Clamp Recording - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Whole Cell Patch Clamp Protocol [protocols.io]
- 7. Patch Clamp Protocol [labome.com]
- 8. Electrophysiology, Patch Clamp Technique, Cardiac Electrophysiology [moleculardevices.com]
- To cite this document: BenchChem. [Application of MSK-195 in Electrophysiology Patch-Clamp Recordings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677548#application-of-msk-195-in-electrophysiology-patch-clamp-recordings]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)